

# Safeguarding Research: A Guide to CCPA-Compliant Data Disposal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ccpa

Cat. No.: B1668740

[Get Quote](#)

In the fast-paced world of research and drug development, the secure and compliant disposal of personal information is a critical, yet often overlooked, aspect of laboratory and clinical operations. The California Consumer Privacy Act (**CCPA**), as amended by the California Privacy Rights Act (CPRA), mandates stringent requirements for how businesses handle and dispose of consumer data, including the sensitive information often collected in research and clinical trials. Adherence to these regulations is not only a matter of legal compliance but also a cornerstone of building and maintaining trust with research participants and the public.

This guide provides essential, step-by-step procedures for the proper disposal of personal information in accordance with the **CCPA**, tailored for researchers, scientists, and drug development professionals.

## Core Principles of CCPA-Compliant Disposal

The **CCPA** grants California residents the right to request the deletion of their personal information.<sup>[1]</sup> Businesses must respond to these requests and have secure procedures in place for data destruction. The key principle is that personal information must be rendered "unreadable, indecipherable, and otherwise cannot be reconstructed." This applies to both physical and electronic records.

## Disposal of Physical Records in a Research Setting

Physical records in a research environment, such as laboratory notebooks, informed consent forms, and printed patient data, must be securely destroyed when no longer needed, in

accordance with retention policies and consumer deletion requests.

#### Recommended Disposal Methods for Physical Records:

Method	Description	Best For
Cross-Cut Shredding	Reduces paper to small, confetti-like pieces, making reconstruction extremely difficult. This is a higher security level than strip-shredding.	Paper documents containing personal identifiers, patient information, and research notes.
Pulping	A process where paper is mixed with water and chemicals to break down the fibers, turning it back into a raw pulp.	Large volumes of paper records.
Pulverization	The process of grinding materials into a fine powder or dust.	A variety of materials, including paper, plastic ID cards, and other non-electronic media.
Incineration	Burning physical records to ash. While effective, it may have environmental considerations.	A wide range of combustible materials.

#### Operational Steps for Physical Record Disposal:

- **Segregate and Secure:** Identify and separate all physical records containing personal information that are designated for disposal. Store these materials in locked, secure containers until they can be destroyed.
- **Choose a Destruction Method:** Select an appropriate disposal method from the table above based on the sensitivity of the information and the volume of materials. For most laboratory and clinical settings, cross-cut shredding is a practical and secure option.

- Engage a Certified Vendor (Recommended): For larger volumes or to ensure a high level of security and compliance, partner with a professional shredding service.
  - Ensure the vendor provides a Certificate of Destruction, which serves as a formal record of the destruction process.
  - If the vendor handles protected health information (PHI), they must be willing to sign a HIPAA Business Associate Agreement.
- In-House Destruction: If destroying records in-house, use a HIPAA-compliant cross-cut shredder. Ensure that the shredded material is disposed of in a way that it cannot be reconstructed.
- Maintain a Log: Document the destruction of all physical records containing personal information. This log should include the date of destruction, the method used, and the types of documents destroyed.

## Disposal of Electronic Data and Media

Electronic records, which constitute the bulk of data in modern research, require specific sanitization methods to ensure that the data is irrecoverable. The National Institute of Standards and Technology (NIST) Special Publication 800-88 provides widely accepted guidelines for media sanitization.

NIST 800-88 Media Sanitization Methods:

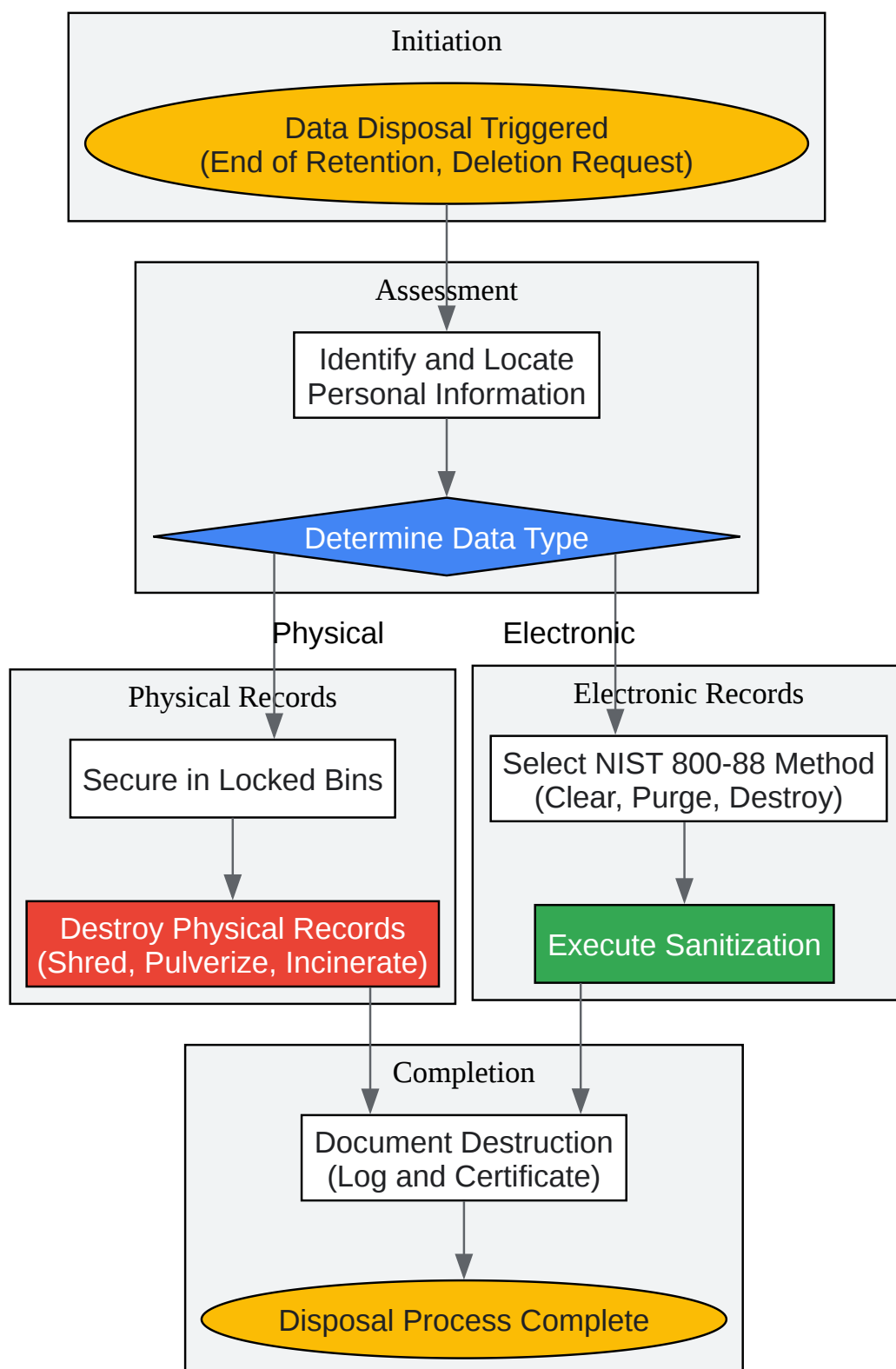
Method	Description	Best For
Clear	Uses logical techniques to sanitize data in all user-addressable storage locations for protection against simple, non-invasive data recovery techniques. This is typically done by overwriting the data.	Reusing media within the organization where the data is of low sensitivity.
Purge	Uses physical or logical techniques that render target data recovery infeasible using state-of-the-art laboratory techniques. Methods include degaussing (for magnetic media) and cryptographic erase.	Reusing media outside of the organization or for media containing sensitive data.
Destroy	Renders the media unable to be reused by physically damaging it. Methods include disintegration, pulverization, melting, and incineration.	Media that is at the end of its life or contains highly sensitive data that must not be compromised.

#### Operational Steps for Electronic Data and Media Disposal:

- **Identify and Categorize Data:** Locate all personal information on electronic media, including hard drives, servers, backup tapes, and portable devices. Categorize the data based on its sensitivity (e.g., genomic data, clinical trial results with patient identifiers).
- **Genomic Data Considerations:** Under California's Genetic Information Privacy Act (GIPA), consumers have the right to have their biological samples destroyed and their genetic data deleted.<sup>[2]</sup> Direct-to-consumer genetic testing companies must provide a straightforward way for consumers to make these requests.<sup>[2]</sup> While GIPA is specific, its principles should guide the handling of all genomic data.
- **Select the Appropriate Sanitization Method:**

- For hard drives and servers containing sensitive research data, the Purge or Destroy methods are recommended. Cryptographic erase, where the encryption key is destroyed, is a highly effective purging technique.
- For end-of-life media, physical destruction is the most secure option.
- De-identification as a Preliminary Step: Before disposal, consider de-identifying datasets where feasible. Under the **CCPA**, information that is properly de-identified is no longer considered personal information. However, the de-identification process must meet the standards set forth in the regulation.
- Engage a Certified E-Waste and Data Destruction Vendor: For secure and compliant disposal of electronic media, it is best practice to use a certified vendor that can provide a Certificate of Destruction.
- Document the Process: Maintain detailed records of all electronic media sanitization and destruction, including the date, method used, and the specific media destroyed.

## Logical Workflow for CCPA-Compliant Data Disposal



[Click to download full resolution via product page](#)

Caption: **CCPA**-Compliant Data Disposal Workflow

By implementing these procedures, research organizations and drug development professionals can ensure they are not only compliant with the **CCPA** but are also upholding the highest standards of data privacy and security, thereby fostering a culture of trust and responsibility.

#### Need Custom Synthesis?

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. California Consumer Privacy Act (CCPA) | State of California - Department of Justice - Office of the Attorney General [oag.ca.gov]
- 2. GIPA: The Genetic Information Privacy Act - Clarip [clarip.com]
- To cite this document: BenchChem. [Safeguarding Research: A Guide to CCPA-Compliant Data Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668740#ccpa-proper-disposal-procedures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)